Nor-W-18-d4 certificate of analysis

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Compound of Interest	
Compound Name:	Nor-W-18-d4
Cat. No.:	B8100858

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Technical Guide: Nor-W-18-d4

For Researchers, Scientists, and Drug Development Professionals

Introduction

Nor-W-18-d4 is a deuterated analog of nor-W-18, which is a dealkylation metabolite of the potent analgesic compound W-18.[1][2] Due to its isotopic labeling, **Nor-W-18-d4** serves as a critical analytical reference standard. It is primarily utilized as an internal standard for the precise quantification of nor-W-18 in biological and forensic samples via gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[1][2] The use of a stable isotope-labeled internal standard such as **Nor-W-18-d4** is essential for correcting variations during sample preparation and analysis, thereby ensuring the accuracy and reliability of quantitative results.[1]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Nor-W-18-d4**.

Property	Value	Reference
Formal Name	4-chloro-N-(1,4,5,6-tetrahydropyridin-2-yl)benzene-d4-sulfonamide	
CAS Number	2701349-29-1	
Molecular Formula	$C_{11}H_9D_4ClN_2O_2S$	
Molecular Weight	276.8	
Purity	≥99% deuterated forms (d_1-d_4)	
Formulation	A solid	Cayman Chemical
Solubility	DMF: 30 mg/ml, DMSO: 30 mg/ml, Ethanol: 10 mg/ml, DMSO:PBS (pH 7.2) (1:1): 0.5 mg/ml	
λmax	243 nm	
SMILES	O=S(NC1=NCCCC1)(C2=C([2H])C([2H])=C(Cl)C([2H])=C2[2H])=O	
InChI Key	KYZKDMGAXVMSQY-UGWFXTGHSA-N	
Stability	≥ 4 years	
Storage	-20°C	Cayman Chemical

Experimental Protocols

General Protocol for Quantification of Nor-W-18 using **Nor-W-18-d4** as an Internal Standard

The following outlines a general experimental workflow for the quantification of the W-18 metabolite, nor-W-18, from a biological matrix (e.g., plasma, urine) using **Nor-W-18-d4** as an internal standard. This procedure is typically performed using Liquid Chromatography-Mass Spectrometry (LC-MS).

1. Sample Preparation:

- A known concentration of **Nor-W-18-d4** (internal standard) is spiked into the biological sample.
- The sample undergoes protein precipitation, typically with a cold organic solvent like acetonitrile.
- The mixture is vortexed and then centrifuged to pellet the precipitated proteins.
- The supernatant, containing the analyte (nor-W-18) and the internal standard (**Nor-W-18-d4**), is collected.
- The supernatant may be further concentrated by evaporation and then reconstituted in a suitable solvent for LC-MS analysis.

2. LC-MS Analysis:

- An aliquot of the prepared sample is injected into the LC-MS system.
- Chromatographic separation is achieved on a suitable column (e.g., C18) with a specific mobile phase gradient.
- The mass spectrometer is operated in a selected reaction monitoring (SRM) mode to detect and quantify specific precursor-to-product ion transitions for both nor-W-18 and **Nor-W-18-d4**.
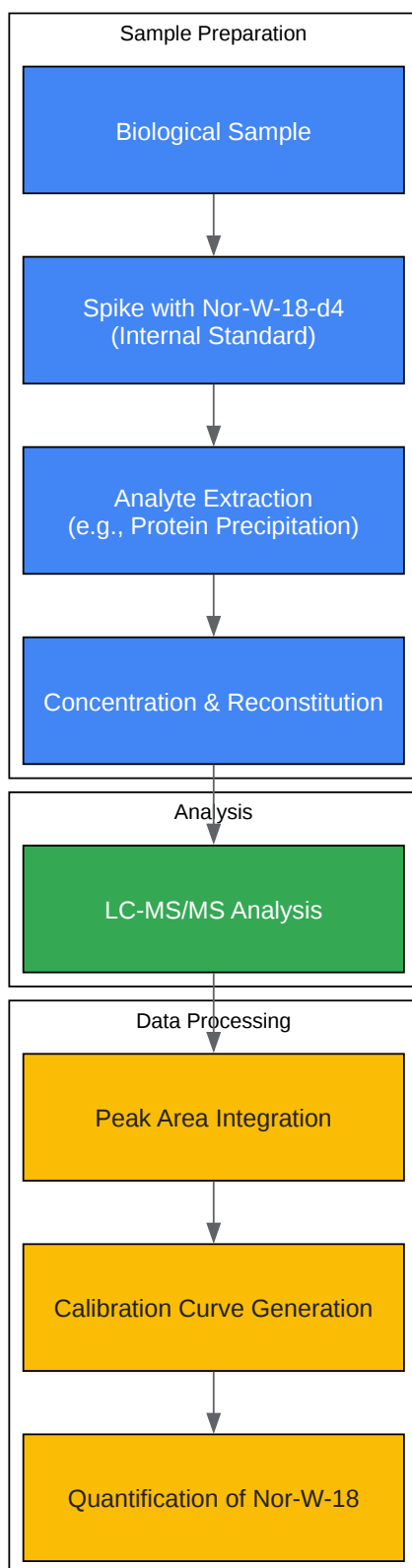
3. Data Analysis:

- The peak areas for both the analyte (nor-W-18) and the internal standard (**Nor-W-18-d4**) are integrated.
- A calibration curve is constructed by analyzing a series of known concentrations of nor-W-18 with a constant concentration of **Nor-W-18-d4**.
- The ratio of the peak area of nor-W-18 to the peak area of **Nor-W-18-d4** is plotted against the concentration of nor-W-18.
- The concentration of nor-W-18 in the unknown sample is determined by interpolating its peak area ratio from the calibration curve.

Visualizations

Analytical Workflow for Nor-W-18 Quantification

The following diagram illustrates the general workflow for quantifying nor-W-18 using **Nor-W-18-d4** as an internal standard.

Sample Preparation

Biological Sample

↓

Spike with Nor-W-18-d4
(Internal Standard)

↓

Analyte Extraction
(e.g., Protein Precipitation)

↓

Concentration & Reconstitution

Analysis

LC-MS/MS Analysis

Data Processing

Peak Area Integration

↓

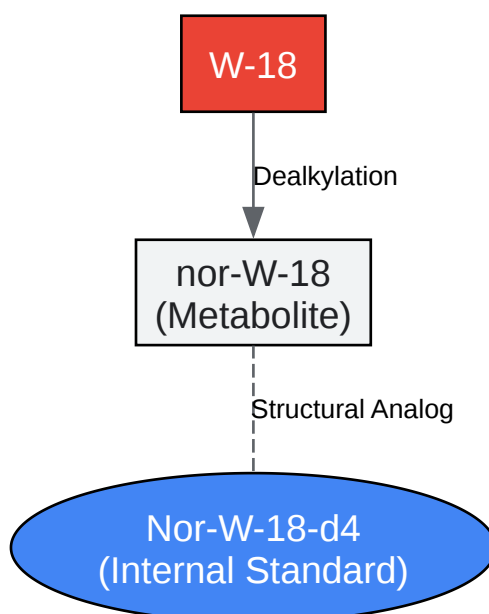Calibration Curve Generation

↓

Quantification of Nor-W-18

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Caption: General workflow for nor-W-18 quantification.

Metabolic Relationship

This diagram shows the metabolic relationship between W-18, its metabolite nor-W-18, and the deuterated internal standard **Nor-W-18-d4**.

```
              ┌──────────┐
              │   W-18   │
              └──────────┘
                   │
                Dealkylation
                   │
                   ▼
           ┌──────────────┐
           │   nor-W-18   │
           │ (Metabolite) │
           └──────────────┘
                   ┊
            Structural Analog
                   ┊
          ╭──────────────────╮
          │    Nor-W-18-d4   │
          │(Internal Standard)│
          ╰──────────────────╯
```

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Caption: Metabolic pathway of W-18 and relation to **Nor-W-18-d4**.

Disclaimer: The information provided in this document is intended for research and forensic applications only. Detailed signaling pathway information for **Nor-W-18-d4** is not publicly available, as its primary application is as an analytical standard. The experimental protocol provided is a general guideline and may require optimization for specific applications.

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References

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